

# azaconazole wood preservation vs traditional fungicides

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## Compound Focus: Azaconazole

CAS No.: 60207-31-0

Cat. No.: S519984

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## Chemical Profile of Azaconazole

The table below summarizes key data for **azaconazole** as a wood preservative fungicide [1].

Property	Details for Azaconazole
FRAC Code	3 (Sterol Biosynthesis Inhibitors - DMI) [1]
IUPAC Name	1-((2-(2,4-dichlorophenyl)-1,3-dioxolan-2-yl)methyl)-1H-1,2,4-triazole [1]
Molecular Formula	C <sub>12</sub> H <sub>11</sub> Cl <sub>2</sub> N <sub>3</sub> O <sub>2</sub> [1]
Water Solubility	300 mg/L (at 20 °C, pH 7) [1]
Mode of Action	Systemic sterol biosynthesis inhibitor; targets the CYP51 enzyme (14 $\alpha$ -demethylase) in the ergosterol biosynthesis pathway [2] [3].
Primary Use	Control of wood-destroying and sapstain fungi [1].

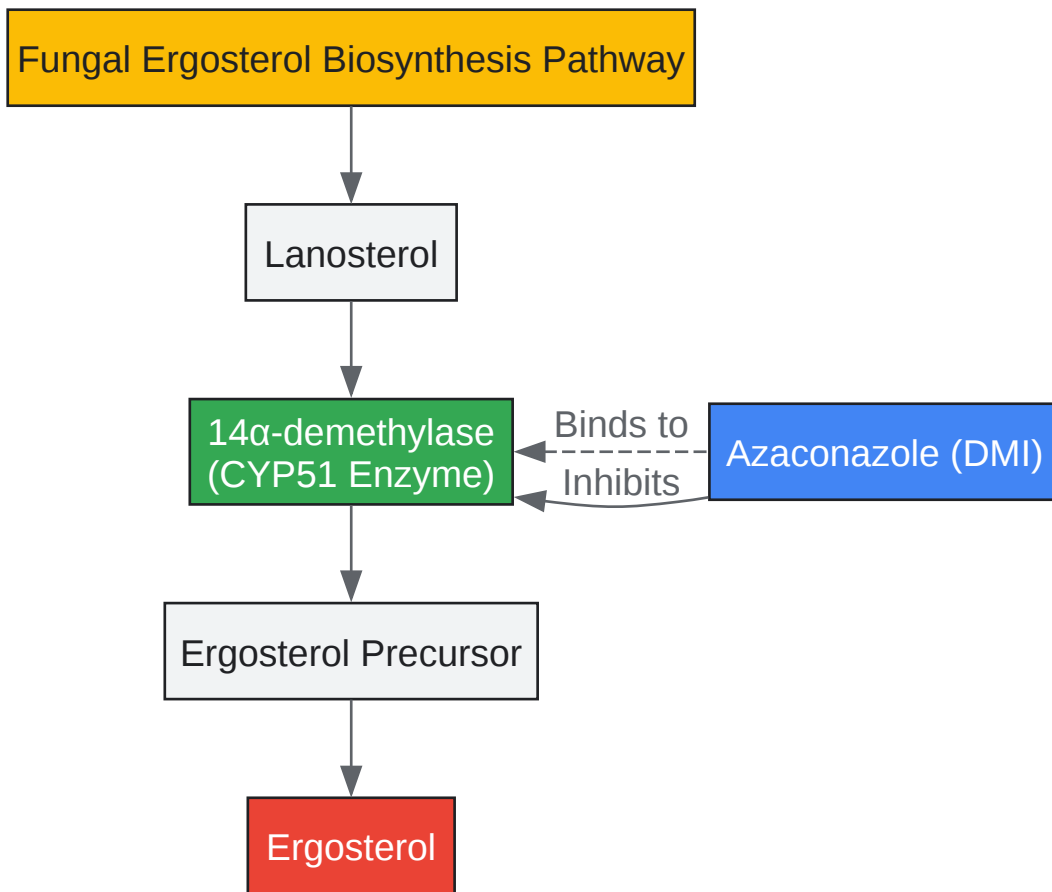
## Comparison with Traditional Wood Fungicide Categories

The following table places **azaconazole** in context with other historical and contemporary wood preservative types, based on general characteristics reported in the literature.

Fungicide Type	Example Compounds	Key Characteristics & Experimental Findings
<b>Azoles (DMIs)</b>	Azaconazole, Propiconazole, Tebuconazole [2] [3]	<b>Systemic action</b> ; broad-spectrum; inhibits ergosterol synthesis; considered <b>backbone</b> of many control strategies; moderate resistance risk [2] [3].
<b>Heavy Metals</b>	Chromated Copper Arsenate (CCA) [4]	<b>Broad-spectrum, leachable</b> , high <b>environmental and health concerns</b> ; many banned or restricted [4].
<b>Simple Inorganics</b>	Elemental Sulfur, Copper Salts [5] [6]	<b>Contact, non-specific</b> action; must be applied at <b>high rates</b> ; relatively <b>ineffective</b> ; can be phytotoxic [5] [6].
<b>Nonspecific Organics</b>	Chlorothalonil, Mancozeb [5] [6]	<b>Multi-site, contact</b> activity; <b>low resistance risk</b> ; protectant fungicides with no curative ability [7] [5].
<b>Natural Compounds</b>	Essential Oils (Thymol, Carvacrol), Tannins, Chitosan [4]	<b>Antifungal properties</b> demonstrated in vitro; challenges with <b>volatility, leaching, and lack of standardized formulations</b> ; seen as eco-friendly alternative [4].

## Mechanism of Action: Azaconazole

**Azaconazole** belongs to the sterol biosynthesis inhibitor (SBI) group. The diagram below illustrates its specific molecular target.



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This inhibition leads to:

- **Accumulation of toxic sterol intermediates** (e.g., eburicol) in the fungal cell.
- **Disruption of cell membrane integrity** and function, as ergosterol is a vital component.
- Ultimately, a **delay in fungal growth or cell death** [2] [3].

## Research Gaps and Future Directions

The available data reveals several areas where comparative experimental data is lacking, which could guide future research:

- **Direct Efficacy Comparisons:** Quantitative data from standardized wood block tests or field trials comparing the efficacy of **azaconazole** against specific wood-decaying fungi (e.g., *Trametes versicolor*, *Coniophora puteana*) versus other fungicides is not available in the search results.
- **Environmental Fate in Wood:** While one study notes **azaconazole**'s stability in soil [8], its specific leaching potential, persistence, and degradation products when used in treated wood products are

not detailed.

- **Resistance Management:** Although the moderate resistance risk for DMIs is noted [2], specific reports of fungal resistance to **azaconazole** in wood preservation contexts and management strategies (e.g., use in combination with other fungicides) are not covered.

## Summary and Key Takeaways

- **Azaconazole's Niche:** It is a **systemic, specific-site fungicide** from the modern DMI class, contrasting with older, non-specific, multi-site contact fungicides like inorganic copper or mancozeb [5] [2].
- **Regulatory Status:** Note that **azaconazole** is **not approved** for use in the European Union [1], which is a critical consideration for researchers and industry professionals.
- **Shift in R&D:** The trend in wood preservation research is moving towards overcoming the limitations of traditional synthetics by developing **natural compound formulations** and **biological control agents** [4].

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## References

1. Azaconazole - AERU - University of Hertfordshire [sitem.herts.ac.uk]
2. Azole Use in Agriculture, Horticulture, and Wood ... [pmc.ncbi.nlm.nih.gov]
3. Frontiers | Azole Use in Agriculture, Horticulture, and Wood ... [frontiersin.org]
4. Natural Compounds for Wood Protection against Fungi—A Review... [pmc.ncbi.nlm.nih.gov]
5. Fungicide [en.wikipedia.org]
6. A Short History of Fungicides [apsnet.org]
7. Fungicide Modes of Action - Bayer Crop Science [cropscience.bayer.us]
8. Introductory Studies on the Environmental Fate of ... [sciencedirect.com]

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